

An In-depth Technical Guide to Anticancer Agents in Apoptosis Research

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The term "Anticancer agent 126" is associated with multiple distinct compounds in scientific literature, each with a unique mechanism of action targeting different cellular pathways to induce apoptosis. This guide provides a comprehensive technical overview of three prominent agents that may be identified as "Anticancer agent 126": a specific WDR5-MYC interaction inhibitor often cataloged as "Anticancer agent 126 (compound 12)", the well-studied MEK inhibitor U0126, and the EZH2 inhibitor GSK126. Each section details the agent's role in apoptosis, presents quantitative data, outlines experimental protocols, and visualizes key pathways and workflows.

Section 1: Anticancer Agent 126 (Compound 12), a WDR5-MYC Interaction Inhibitor

"Anticancer agent 126 (compound 12)" is a novel small molecule inhibitor that targets the interaction between WD repeat-containing protein 5 (WDR5) and the oncogenic transcription factor MYC.[1] By disrupting this interaction, the agent aims to reduce the expression of MYC target genes, thereby inhibiting cancer cell proliferation and promoting apoptosis.[2][3]

Data Presentation

Currently, specific quantitative data on apoptosis induction (e.g., IC50 values for apoptosis) for "**Anticancer agent 126** (compound 12)" is not extensively available in the public domain. Research has primarily focused on its ability to disrupt the WDR5-MYC interaction.

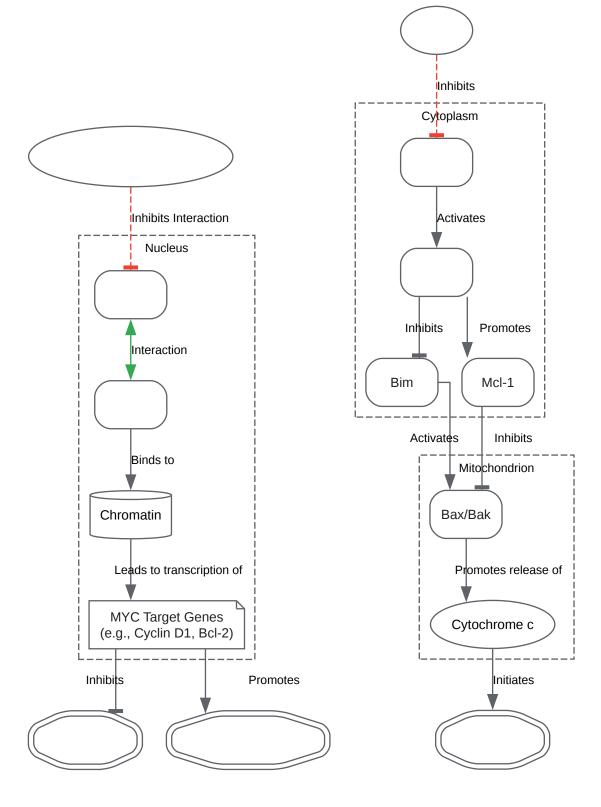


Cell Line	Assay	Results	Reference
Transformed HEK293 cells	Co- immunoprecipitation (Co-IP)	~4-fold reduction in WDR5-MYC complex with 20 µM of compound 12	[4]
Transformed HEK293 cells	Chromatin Immunoprecipitation (ChIP)	Reduction in MYC binding at WDR5-dependent target genes (C7orf40, RNPS1, RPS14, RPL5) with 20 µM of compound 12 for 10h	[4]

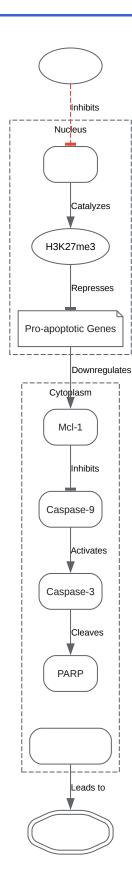
Signaling Pathway

The primary mechanism of action for "**Anticancer agent 126** (compound 12)" is the disruption of the WDR5-MYC protein-protein interaction. This prevents the recruitment of MYC to the chromatin of its target genes, leading to a downregulation of their expression. Many of these target genes are involved in cell cycle progression and inhibition of apoptosis.

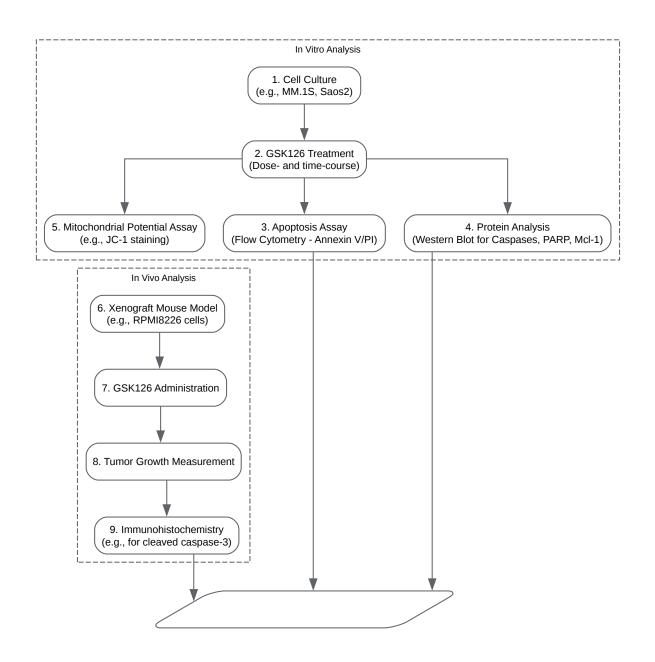












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